

physical properties of 2,2,4-Trimethyl-3-pentanol

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Compound of Interest

Compound Name: **2,2,4-Trimethyl-3-pentanol**

Cat. No.: **B1616163**

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An In-Depth Technical Guide to the Physical Properties of **2,2,4-Trimethyl-3-pentanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2,4-Trimethyl-3-pentanol, a branched-chain octyl alcohol, is a compound of interest in various chemical and pharmaceutical applications. Its unique structural arrangement, featuring significant steric hindrance around the hydroxyl group, imparts distinct physical and chemical properties that influence its behavior as a solvent, a reactant, and a potential component in formulated products. This guide provides a comprehensive overview of the key physical properties of **2,2,4-trimethyl-3-pentanol**, offering a foundational understanding for its application in research and development.

Molecular Structure and Identification

A clear understanding of the molecular structure is paramount to interpreting its physical properties.

Caption: Molecular Structure of **2,2,4-Trimethyl-3-pentanol**

Table 1: Compound Identification

Identifier	Value
IUPAC Name	2,2,4-trimethylpentan-3-ol[1][2]
CAS Number	5162-48-1[1][3][4][5]
Molecular Formula	C ₈ H ₁₈ O[1][2][3][6]
Molecular Weight	130.23 g/mol [1][3][6][7]
InChI	InChI=1S/C8H18O/c1-6(2)7(9)8(3,4)5/h6-7,9H,1-5H3[5]
InChIKey	AXINNNJHLJWMTC-UHFFFAOYSA-N[5]
Synonyms	3-Pentanol, 2,2,4-trimethyl-[5]

Physicochemical Properties

The physical state and behavior of **2,2,4-trimethyl-3-pentanol** under various conditions are dictated by its physicochemical properties.

Table 2: Key Physical Properties

Property	Value
Appearance	Light brown or yellow liquid; Clear liquid with a fruity aroma[7]
Boiling Point	151 °C[3]
Melting Point	-11 °C[3]
Density	0.828 g/mL[3]
Refractive Index	1.427[3]
Solubility	Soluble in heptane and ethanol; Insoluble in water[7][8]

Experimental Determination of Physical Properties

Accurate determination of physical properties is crucial for the reliable application of **2,2,4-trimethyl-3-pentanol**. The following are standard protocols for measuring key parameters.

Boiling Point Determination

The boiling point is a fundamental property that informs distillation and purification processes.

Protocol:

- Place a small sample of **2,2,4-trimethyl-3-pentanol** in a Thiele tube with a heating oil.
- Insert a thermometer and a capillary tube (sealed at one end) into the sample.
- Heat the Thiele tube gently and observe for a continuous stream of bubbles from the capillary tube.
- Remove the heat and record the temperature at which the liquid just begins to enter the capillary tube. This is the boiling point.



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Caption: Workflow for Boiling Point Determination

Density Measurement

Density is a critical parameter for volumetric calculations and formulation development.

Protocol:

- Weigh a clean, dry pycnometer (specific gravity bottle) of a known volume.
- Fill the pycnometer with **2,2,4-trimethyl-3-pentanol**, ensuring no air bubbles are present.
- Thermostat the pycnometer and its contents to a specific temperature (e.g., 25 °C).

- Weigh the filled pycnometer.
- Calculate the density by dividing the mass of the liquid by the volume of the pycnometer.

Refractive Index Measurement

The refractive index is a useful property for identification and purity assessment.

Protocol:

- Calibrate an Abbe refractometer using a standard of known refractive index.
- Place a few drops of **2,2,4-trimethyl-3-pentanol** on the prism of the refractometer.
- Close the prism and allow the sample to equilibrate to the instrument's temperature.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index from the scale.

Spectroscopic Data

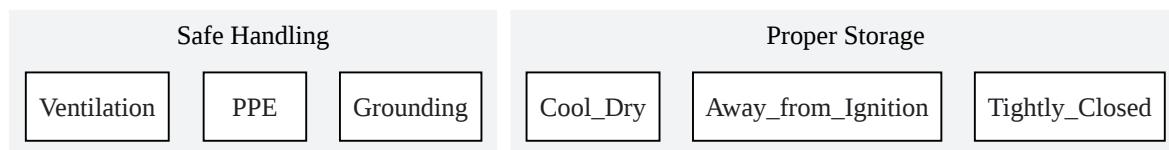
Spectroscopic analysis provides detailed information about the molecular structure and functional groups of **2,2,4-trimethyl-3-pentanol**.

- ¹H NMR (Proton Nuclear Magnetic Resonance): Provides information on the different types of protons and their neighboring environments.[1][9]
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): Identifies the different carbon environments within the molecule.[1]
- IR (Infrared) Spectroscopy: Confirms the presence of the hydroxyl (-OH) functional group through its characteristic broad absorption band.[1][5]
- Mass Spectrometry: Determines the molecular weight and provides information on the fragmentation pattern of the molecule, aiding in structural elucidation.[1][10]

Safety, Handling, and Storage

Proper handling and storage are essential when working with **2,2,4-trimethyl-3-pentanol** to ensure laboratory safety.

- Hazards: **2,2,4-trimethyl-3-pentanol** is a flammable liquid and vapor. It is harmful if swallowed and can cause skin and eye irritation.[11][12]
- Handling: Use in a well-ventilated area, and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[11][13] Ground and bond containers when transferring material to prevent static discharge.[13]
- Storage: Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible substances such as oxidizing agents.[11][13][14] Keep containers tightly closed.[11][13]



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Caption: Key Safety and Handling Considerations

Conclusion

The physical properties of **2,2,4-trimethyl-3-pentanol**, from its boiling and melting points to its spectroscopic signature, are a direct consequence of its highly branched and sterically hindered structure. A thorough understanding of these properties, coupled with safe handling practices, is fundamental for its effective and responsible use in scientific research and industrial applications. This guide serves as a foundational resource for professionals engaged in the study and application of this versatile alcohol.

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